

Structure Elucidation of 4-(Methoxymethyl)morpholine: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: Morpholine, 4-(methoxymethyl)-

CAS No.: 7309-48-0

Cat. No.: B3193573

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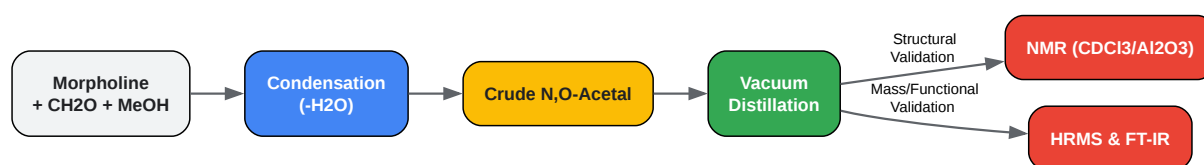
Executive Summary & Chemical Identity

4-(Methoxymethyl)morpholine (also referred to as N-(methoxymethyl)morpholine) is a highly versatile N,O-acetal (hemiaminal ether). In modern synthetic chemistry, it is widely utilized as a potent aminomethylating agent in direct catalytic asymmetric [1]. Furthermore, it serves as a critical synthetic precursor for ether-functionalized morpholinium ionic liquids, which are currently being developed as advanced electrolytes for next-generation lithium-metal batteries[2],[3]. Related oxymethylamine architectures are also integral to the formulation of advanced in semiconductor manufacturing[4].

Because N,O-acetals are inherently sensitive to acidic hydrolysis, the structural elucidation of 4-(methoxymethyl)morpholine requires specialized sample preparation and orthogonal analytical techniques to prevent degradation during analysis. This guide provides a self-validating framework for its synthesis, isolation, and complete spectroscopic characterization.

Synthesis and Sample Preparation Workflow

The synthesis of 4-(methoxymethyl)morpholine relies on a straightforward multicomponent condensation between morpholine, formaldehyde, and methanol. However, the isolation and subsequent analytical preparation must account for the thermodynamic lability of the N-CH₂-O linkage.



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Fig 1. Synthesis and analytical elucidation workflow for 4-(methoxymethyl)morpholine.

Spectroscopic Elucidation Framework

Nuclear Magnetic Resonance (NMR) Spectroscopy

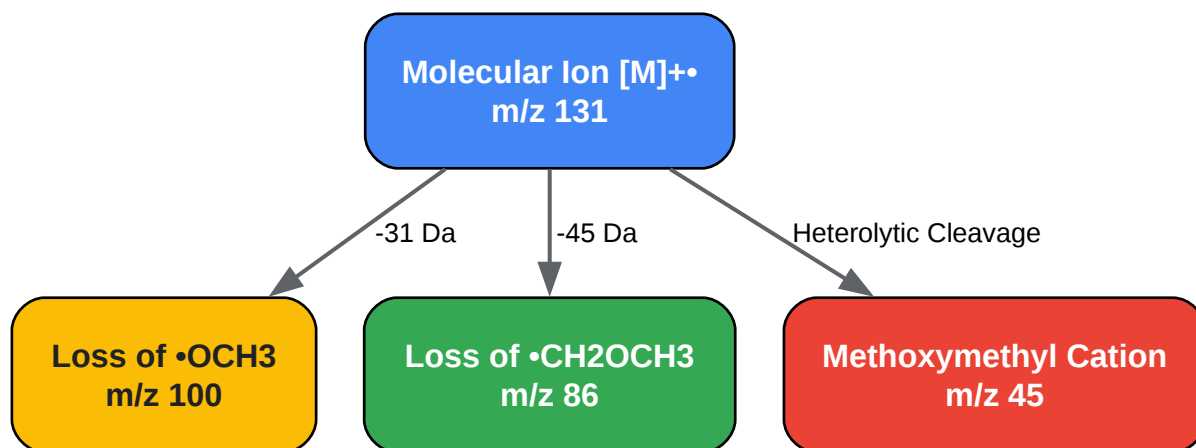
NMR is the primary tool for confirming the connectivity of the methoxymethyl group to the morpholine ring. The highly deshielded nature of the N-CH₂-O protons and carbon provides a distinct diagnostic signature. 2D HMBC (Heteronuclear Multiple Bond Correlation) is critical here, as it proves the covalent linkage across the heteroatoms by showing correlations between the methoxy protons and the bridging methylene carbon.

Table 1: ¹H and ¹³C NMR Assignments (400 MHz / 100 MHz, CDCl₃)

Nucleus	Position	Chemical Shift (δ , ppm)	Multiplicity & Coupling	Integration	Key 2D Correlations (COSY/HMBC)
^1H	O-CH ₂ (C2, C6)	3.68	m	4H	COSY: H3, H5; HMBC: C3, C5
^1H	N-CH ₂ (C3, C5)	2.65	m	4H	COSY: H2, H6; HMBC: C2, C6, C7
^1H	N-CH ₂ -O (C7)	4.15	s	2H	HMBC: C3, C5, C8
^1H	O-CH ₃ (C8)	3.32	s	3H	HMBC: C7
^{13}C	O-CH ₂ (C2, C6)	67.1	-	-	HSQC: H2, H6
^{13}C	N-CH ₂ (C3, C5)	51.2	-	-	HSQC: H3, H5
^{13}C	N-CH ₂ -O (C7)	86.5	-	-	HSQC: H7
^{13}C	O-CH ₃ (C8)	55.4	-	-	HSQC: H8

Mass Spectrometry (EI-MS)

Electron Ionization Mass Spectrometry (EI-MS) provides orthogonal validation of the molecular weight and structural subunits. Due to the lability of the N,O-acetal, fragmentation is heavily driven by alpha-cleavage and heterolytic bond dissociation.



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Fig 2. Primary EI-MS fragmentation pathways of 4-(methoxymethyl)morpholine.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR confirms the functional group transformations:

- Absence of N-H Stretch: No bands are observed at $\sim 3300\text{ cm}^{-1}$, confirming the complete conversion of the secondary amine (morpholine) to a tertiary amine.
- C-O-C Stretching: Strong, overlapping absorption bands between $1100\text{--}1150\text{ cm}^{-1}$ correspond to the asymmetric stretching vibrations of both the morpholine ring ether and the newly formed aliphatic ether moiety.

Self-Validating Experimental Protocols

Trustworthiness in analytical chemistry requires protocols that inherently flag their own failure. The following Standard Operating Procedures (SOPs) are designed with built-in validation checkpoints to ensure the structural integrity of the agent^[1].

SOP 1: Synthesis and Primary Isolation

- **Reaction Setup:** Combine morpholine (1.0 eq) and methanol (5.0 eq) in a round-bottom flask. Slowly add aqueous formaldehyde (37 wt%, 1.1 eq) dropwise at 0 °C to control the exothermic condensation.
- **Phase Separation:** Add anhydrous K_2CO_3 to the mixture.
 - **Causality:** K_2CO_3 serves a dual purpose; it salts out the aqueous phase (driving the equilibrium toward the N,O-acetal) and neutralizes any trace formic acid present in the formaldehyde, preventing premature acid-catalyzed hydrolysis.
- **Purification:** Isolate the organic layer and subject it to vacuum distillation.
 - **Causality:** N,O-acetals are thermally labile. Distillation under reduced pressure (e.g., 20 mmHg) significantly lowers the boiling point, preventing thermal degradation into morpholine and formaldehyde.

SOP 2: Anhydrous NMR Sample Preparation (Self-Validating)

- **Solvent Neutralization:** Pass $CDCl_3$ through a short plug of basic alumina (Brockmann Grade I) immediately prior to use.
 - **Causality:** Commercial $CDCl_3$ undergoes photolytic degradation over time to produce DCl and phosgene. Even trace amounts of DCl will rapidly hydrolyze the N,O-acetal bond of 4-(methoxymethyl)morpholine into morpholine hydrochloride, formaldehyde, and methanol.
- **Sample Dissolution:** Dissolve 15 mg of the purified compound in 0.6 mL of the neutralized $CDCl_3$ and transfer to an NMR tube.
- **Validation Checkpoint (Critical):** Acquire a rapid 1D 1H NMR spectrum. Inspect the spectrum for singlets at 3.49 ppm (free methanol) and ~9.7 ppm (free formaldehyde).
 - **System Logic:** If these peaks integrate to >2% relative to the $O-CH_3$ peak (3.32 ppm), the sample has undergone hydrolysis in the tube. The preparation is deemed invalid, and the sample must be re-prepared using freshly neutralized solvent.

References

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